

# 2,2-Dimethylmorpholine Hydrochloride: A Technical Overview for Researchers

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## Compound of Interest

**Compound Name:** 2,2-Dimethylmorpholine hydrochloride

**Cat. No.:** B189878

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This technical guide provides an in-depth overview of the core basic properties of **2,2-dimethylmorpholine hydrochloride**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document collates available data on its chemical and physical properties, outlines a probable synthetic route, and details necessary safety and handling protocols.

## Core Properties and Data

**2,2-Dimethylmorpholine hydrochloride** is a substituted morpholine derivative. The hydrochloride salt form generally confers increased water solubility and stability, making it a convenient form for handling and use in various research applications. While extensive experimental data is not widely published, a combination of supplier information and predictive models allows for a summary of its key properties.

## Physicochemical Data

Property	Value	Source/Method
CAS Number	167946-94-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	151.63 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid (predicted)	
Boiling Point (of free base)	144.3 ± 15.0 °C	Predicted
pKa (of free base)	9.04 ± 0.40	Predicted
Purity	≥97%	<a href="#">[1]</a>
Storage	Room temperature, sealed in a dry environment	<a href="#">[1]</a> <a href="#">[3]</a>

Note: Some physical properties, such as boiling point and pKa, are predicted values for the free base (2,2-dimethylmorpholine) and should be considered as estimates.

## Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **2,2-dimethylmorpholine hydrochloride** is not readily available in published literature. However, based on established methods for the synthesis of related substituted morpholines, a plausible synthetic route can be outlined. The synthesis of the free base, 2,2-dimethylmorpholine, likely proceeds via the cyclization of a suitable amino alcohol precursor, followed by conversion to its hydrochloride salt.

## Proposed Synthesis of 2,2-Dimethylmorpholine

The synthesis of 2,2-dimethylmorpholine can be logically inferred from the well-documented synthesis of its isomer, 2,6-dimethylmorpholine. The common method involves the acid-catalyzed dehydration and cyclization of a corresponding dialkanolamine.[\[4\]](#)[\[5\]](#) For 2,2-dimethylmorpholine, the likely starting material is 2-amino-2-methyl-1,3-propanediol.

Reaction Scheme:



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Caption: Proposed reaction pathway for the synthesis of 2,2-dimethylmorpholine.

Experimental Protocol (General Procedure):

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, cautiously add concentrated sulfuric acid to 2-amino-2-methyl-1,3-propanediol with cooling. The molar ratio of amine to acid is a critical parameter and is typically in the range of 1:1.0 to 1:3.0.[5]
- Heating: The reaction mixture is heated to a temperature between 150°C and 190°C.[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After completion, the reaction mixture is cooled and then carefully neutralized with a strong base, such as sodium hydroxide solution, to liberate the free amine.
- Extraction and Purification: The aqueous mixture is extracted with a suitable organic solvent (e.g., chloroform, diethyl ether). The combined organic extracts are dried over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>) and the solvent is removed under reduced pressure. The crude 2,2-dimethylmorpholine can then be purified by distillation.

## Preparation of 2,2-Dimethylmorpholine Hydrochloride

The hydrochloride salt can be prepared by treating a solution of the free base with hydrochloric acid.

Reaction Scheme:

HCl (in ether or other  
suitable solvent)



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Caption: Formation of **2,2-dimethylmorpholine hydrochloride** from the free base.

Experimental Protocol (General Procedure):

- Dissolution: Dissolve the purified 2,2-dimethylmorpholine in a suitable anhydrous organic solvent, such as diethyl ether or ethyl acetate.
- Acidification: While stirring, add a solution of hydrogen chloride in the same solvent dropwise.
- Precipitation and Isolation: The hydrochloride salt will precipitate out of the solution. The solid is then collected by filtration, washed with a small amount of the cold solvent, and dried under vacuum.

## Spectroscopic Characterization (Predicted)

While specific, published spectra for **2,2-dimethylmorpholine hydrochloride** are not readily available, the expected spectral characteristics can be predicted based on its structure and data from related morpholine compounds.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals corresponding to the two methyl groups (singlet), and the three methylene groups of the morpholine ring (multiplets). The N-H proton will likely appear as a broad singlet.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum should display distinct signals for the quaternary carbon bearing the two methyl groups, the two methyl carbons, and the three methylene carbons of the morpholine ring.

- IR Spectroscopy: The infrared spectrum is expected to show characteristic peaks for N-H stretching (as an ammonium salt), C-H stretching, and C-O-C stretching of the ether linkage.
- Mass Spectrometry: The mass spectrum of the free base (2,2-dimethylmorpholine) would show a molecular ion peak corresponding to its molecular weight (115.17 g/mol).[6]

## Safety and Handling

**2,2-Dimethylmorpholine hydrochloride** should be handled with appropriate safety precautions in a laboratory setting. Safety data sheets for the free base and related compounds indicate that it may be a flammable liquid and can cause skin and eye irritation.[6]

General Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid contact with skin and eyes.
- Keep away from sources of ignition.
- Store in a tightly closed container in a cool, dry place.

## Applications and Future Research

Substituted morpholines are important building blocks in medicinal chemistry and materials science. While specific applications of **2,2-dimethylmorpholine hydrochloride** are not widely documented, its structural motif suggests potential utility in the synthesis of novel bioactive molecules and as a component in the development of new materials. Further research into its chemical reactivity and biological activity is warranted.

This technical guide serves as a foundational resource for researchers working with **2,2-dimethylmorpholine hydrochloride**. As more experimental data becomes available, this document will be updated to reflect the latest findings.

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